

A Comprehensive Technical Guide to 2-Bromo-5-iodotoluene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromo-5-iodotoluene

Cat. No.: B1273150

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Bromo-5-iodotoluene** (CAS No. 202865-85-8), a versatile halogenated aromatic compound. Its unique substitution pattern, featuring both a bromine and an iodine atom on the toluene scaffold, makes it a valuable building block in organic synthesis, particularly for the development of complex molecules in the pharmaceutical and materials science sectors. The differential reactivity of the carbon-halogen bonds allows for selective and sequential functionalization through various cross-coupling reactions.

Physicochemical Properties of 2-Bromo-5-iodotoluene

The following table summarizes the key physicochemical properties of **2-Bromo-5-iodotoluene**. This data is essential for its handling, characterization, and use in chemical reactions.

Property	Value
CAS Number	202865-85-8[1][2][3][4][5]
IUPAC Name	1-Bromo-4-iodo-2-methylbenzene[2]
Molecular Formula	C ₇ H ₆ BrI[2][3][4]
Molecular Weight	296.93 g/mol [3][4]
Appearance	Clear pale yellow to yellow liquid[2]
Boiling Point	264 °C[4]
Density	2.062 g/cm ³ [4]
Refractive Index	1.6470-1.6510 @ 20°C[2]
Purity	≥98.0% (GC)[2][5]

Synthesis of 2-Bromo-5-iodotoluene

2-Bromo-5-iodotoluene can be synthesized through a multi-step process starting from o-toluidine. The following is a representative experimental protocol based on established chemical transformations.[6][7]

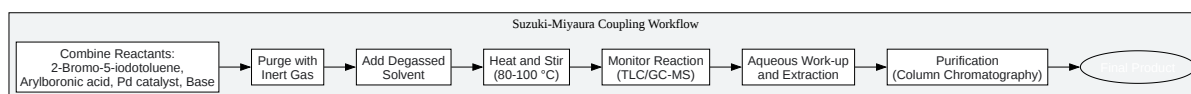
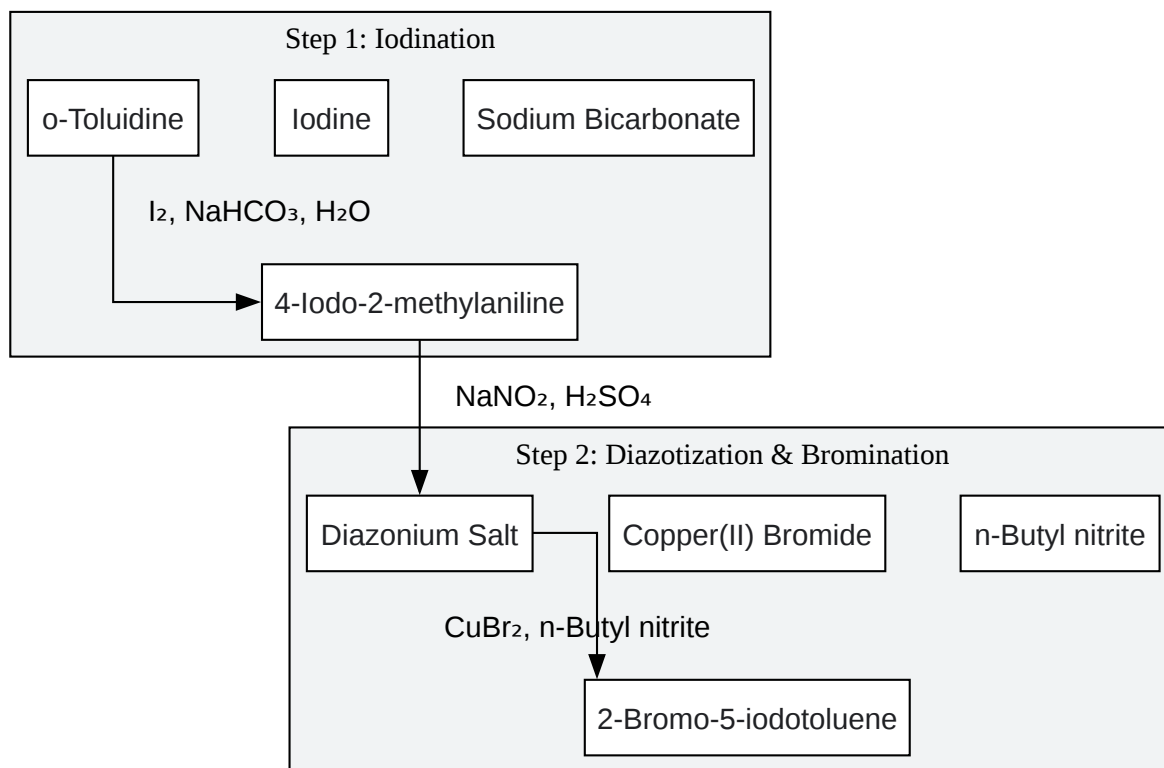
Experimental Protocol: Synthesis from o-Toluidine

Step 1: Iodination of o-Toluidine to form 4-Iodo-2-methylaniline

- In a suitable reaction vessel, dissolve o-toluidine and sodium bicarbonate in water.
- Cool the mixture to 10-15 °C with constant stirring.
- Add iodine to the cooled solution. The reaction is typically carried out for approximately 1.5 hours at 20 °C.[6]
- Upon completion, the resulting 4-iodo-2-methylaniline can be isolated and purified for the next step.

Step 2: Diazotization and Bromination (Sandmeyer-type reaction) of 4-Iodo-2-methylaniline

- Prepare a solution of 4-iodo-2-methylaniline in an acidic medium, such as a mixture of sulfuric acid and water, and cool it to below 10 °C.
- Slowly add a solution of sodium nitrite to the cooled aniline solution to form the diazonium salt. Maintain the temperature below 10 °C throughout the addition.
- In a separate vessel, prepare a solution of copper(II) bromide in acetonitrile or cuprous bromide in hydrobromic acid.^{[6][7]}
- Slowly add the prepared diazonium salt solution to the copper bromide solution. This reaction is typically heated to around 65 °C.^[6]
- Vigorous nitrogen evolution will be observed. Once the reaction subsides, the mixture is worked up.
- The crude **2-Bromo-5-iodotoluene** is then purified, typically by distillation under reduced pressure, to yield the final product.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-BROMO-5-IODOTOLUENE | 202865-85-8 [chemicalbook.com]
- 2. 2-Bromo-5-iodotoluene, 98+% 10 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 3. 202865-85-8 | 2-Bromo-5-iodotoluene - Alachem Co., Ltd. [alachem.co.jp]
- 4. Fluorinated compounds,CAS#:202865-85-8,2-溴-5-碘甲 苯,2-Bromo-5-iodo-toluene [en.chemfish.com]
- 5. 2-Bromo-5-iodotoluene | 202865-85-8 | TCI AMERICA [tcichemicals.com]
- 6. 2-BROMO-5-IODOTOLUENE synthesis - chemicalbook [chemicalbook.com]
- 7. CN113233957A - Preparation method of 2-bromo-5-iodo-benzyl alcohol - Google Patents [patents.google.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-Bromo-5-iodotoluene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273150#2-bromo-5-iodotoluene-cas-number-and-supplier]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com